

Technical Guide: Physicochemical Properties and Structure of 1-Methoxypiperidin-4-one

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Compound of Interest

Compound Name: 1-Methoxypiperidin-4-one

Cat. No.: B179640

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Disclaimer: Extensive searches of chemical databases and scientific literature did not yield specific information regarding the chemical properties, structure, or synthesis of **1-Methoxypiperidin-4-one**. This compound appears to be not well-documented in publicly available resources.

To provide a comprehensive example of the requested technical guide, the following information has been compiled for the closely related and well-characterized compound, 1-Methylpiperidin-4-one. This guide is intended to serve as a template, illustrating the desired data presentation, experimental protocol detail, and visualization style.

Core Chemical Properties of 1-Methylpiperidin-4-one

The fundamental physicochemical properties of 1-Methylpiperidin-4-one are summarized in the table below, providing a clear overview for researchers and drug development professionals.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ NO	[1][2][3]
Molecular Weight	113.16 g/mol	[1][3]
CAS Number	1445-73-4	[1][2][3]
Appearance	Clear yellow to orange liquid	[2]
Boiling Point	55-60 °C at 11 mmHg	[4]
Density	0.92 g/mL at 25 °C	[4]
Refractive Index	1.4590 to 1.4630 (20 °C, 589 nm)	[5]
InChI Key	HUUPVABNAQUEJW-UHFFFAOYSA-N	[3][5]
SMILES	CN1CCC(=O)CC1	[1][5]

Chemical Structure of 1-Methylpiperidin-4-one

The structure of 1-Methylpiperidin-4-one consists of a piperidine ring with a ketone functional group at the 4-position and a methyl group attached to the nitrogen atom.

Logical Relationship of Structural Components

Figure 1. Structural Components of 1-Methylpiperidin-4-one

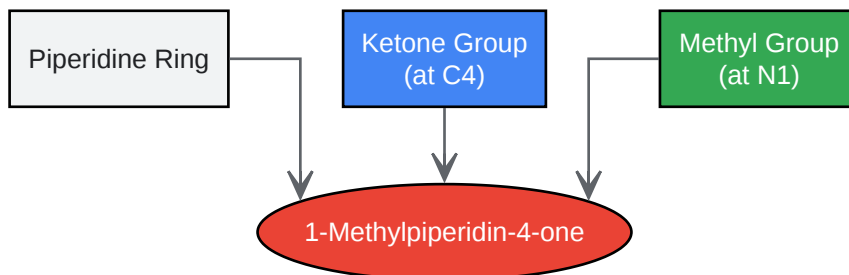
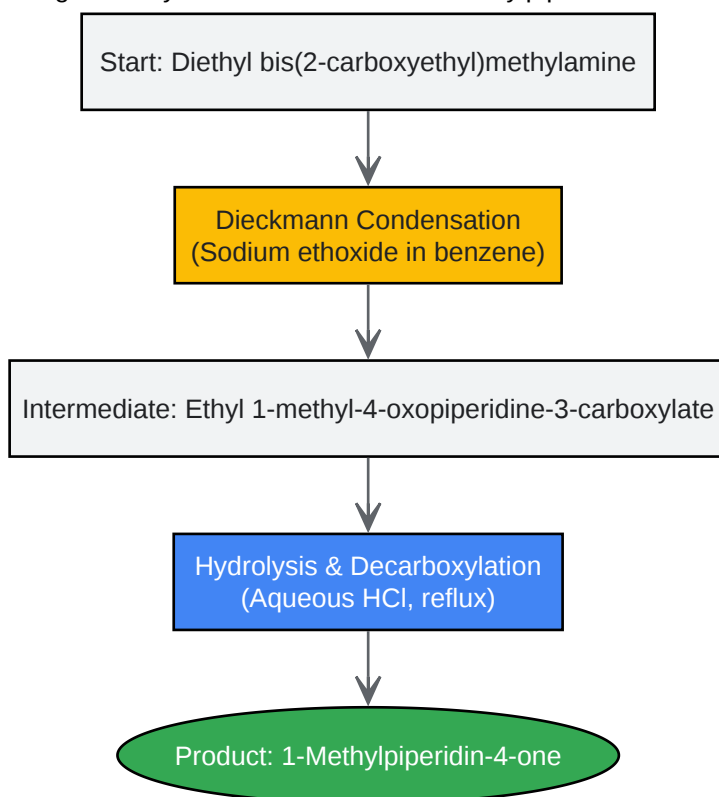


Figure 2. Synthesis Workflow for 1-Methylpiperidin-4-one



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